

Application Notes and Protocols for Apiezon L Grease in High Vacuum Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of Apiezon L grease as a lubricant and sealant in high vacuum pumps and systems. Adherence to these guidelines is crucial for achieving optimal vacuum performance and preventing system contamination.

Introduction to Apiezon L Grease in High Vacuum Applications

Apiezon L grease is a silicone- and halogen-free hydrocarbon-based lubricant specifically designed for use in ultra-high vacuum (UHV) environments.^{[1][2]} Its unique properties make it an ideal choice for lubricating moving parts and sealing joints in high vacuum pumps and scientific instrumentation where contamination is a critical concern.^[3] Unlike silicone-based greases, Apiezon L does not exhibit "creep" or "carry over," phenomena that can lead to the contamination of sensitive samples and analytical components.^{[1][4]} This is particularly important in techniques such as mass spectrometry and infrared spectroscopy.^[3]

The robust hydrocarbon structure of Apiezon L grease also provides it with a powerful "gettering" action, enabling it to absorb potentially harmful grease and chemical impurities from metal and glass surfaces.^{[1][3]} Furthermore, its inherent resistance to irradiation makes it a superior lubricant in applications with high radiation levels, where other materials like esters, silicones, or halogenated paraffins would decompose.^{[3][4]}

Key Properties of Apiezon L Grease

A comprehensive understanding of the physical and chemical properties of Apiezon L grease is essential for its proper application. The following table summarizes its key characteristics.

Property	Value	References
Vapor Pressure	7×10^{-11} Torr at 20°C	[1][4]
	2×10^{-11} Torr at 20°C	[5][6]
Recommended Operating Temperature	10 to 30°C (50 to 86°F)	[1][7]
Melting Point	42 to 52°C (108 to 126°F)	[7][8]
Composition	Hydrocarbon grease with no additives	[7][8]
Contamination Profile	Silicone and halogen-free	[1][2]
Radiation Resistance	Maintains excellent lubrication in high radiation applications	[3][9]
Solubility	Soluble in hydrocarbon solvents	[1][4]
Special Features	Powerful 'gettering' action	[1][3]

Application Protocol for High Vacuum Pumps

This protocol outlines the standardized procedure for applying Apiezon L grease to the components of high vacuum pumps to ensure a reliable seal and effective lubrication.

3.1. Materials Required:

- Apiezon L grease
- Lint-free wipes
- Solvent-resistant gloves

- Appropriate hydrocarbon solvent (e.g., hexane, toluene)
- Clean, dedicated application tools (e.g., spatula, syringe)
- Well-ventilated workspace or fume hood

3.2. Experimental Protocol:

- Surface Preparation:
 - Thoroughly clean all surfaces to be treated with Apiezon L grease.
 - Use a suitable hydrocarbon solvent and lint-free wipes to remove any pre-existing lubricants, oils, dust, or other contaminants.
 - Ensure surfaces are completely dry before applying the grease. This can be achieved by air drying in a clean environment or using a stream of dry, inert gas (e.g., nitrogen).
- Grease Application:
 - Using a clean, dedicated applicator, apply a thin, uniform layer of Apiezon L grease to the sealing or lubricating surfaces.
 - Avoid applying an excessive amount of grease, as this can lead to system contamination and is unnecessary for achieving a good seal. The goal is to create a continuous, thin film.
 - For rotating components, apply the grease and manually rotate the part to ensure even distribution.
- Assembly and Quality Control:
 - Carefully assemble the greased components, ensuring that the grease layer is not compromised.
 - Wipe away any excess grease that may have been squeezed out of the joint using a clean, lint-free cloth lightly dampened with a hydrocarbon solvent.

- Visually inspect the joint to ensure a continuous, transparent seal is formed. The absence of voids or channels in the grease is indicative of a good seal.
- System Pump-Down and Bake-Out:
 - Once assembled, the vacuum system can be pumped down.
 - Note that Apiezon L grease is not recommended for use at temperatures exceeding 30°C. [5][8] Therefore, if a system bake-out is required, ensure that the greased components do not exceed this temperature to prevent significant outgassing.

3.3. Removal of Apiezon L Grease:

Apiezon L grease can be readily removed by wiping with a lint-free cloth soaked in a hydrocarbon solvent.[1] For complete removal, components can be sonicated in a suitable solvent bath.

Diagrams

The following diagrams illustrate the application workflow and the key characteristics of Apiezon L grease that make it suitable for high vacuum applications.

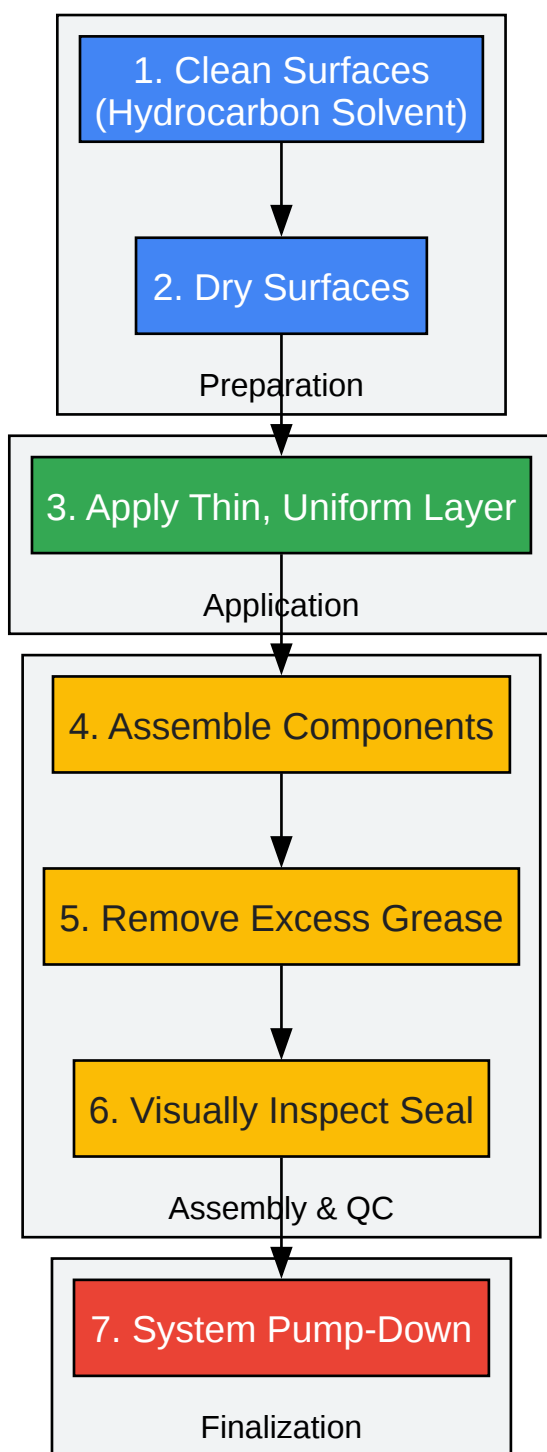


Figure 1: Apiezon L Grease Application Workflow

[Click to download full resolution via product page](#)

Figure 1: Apiezon L Grease Application Workflow

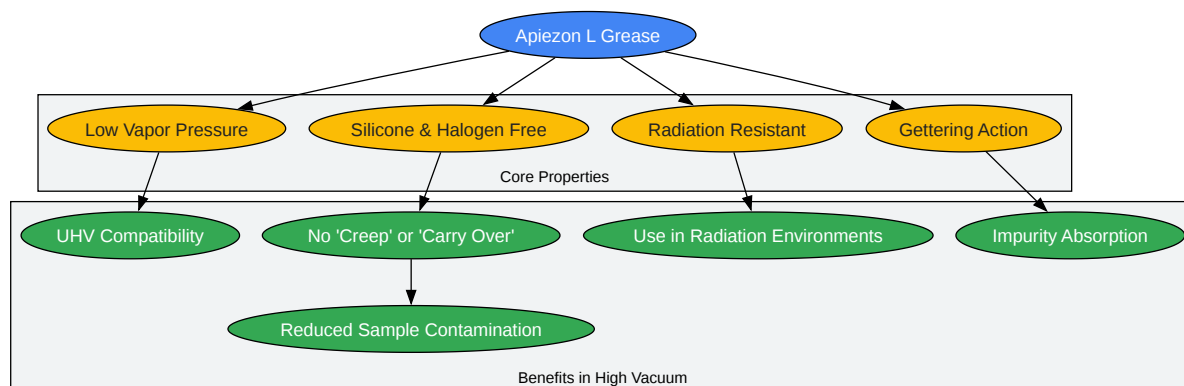


Figure 2: Key Properties of Apiezon L Grease for High Vacuum

[Click to download full resolution via product page](#)

Figure 2: Key Properties of Apiezon L Grease for High Vacuum

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apiezon.com [apiezon.com]
- 2. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 3. agarscientific.com [agarscientific.com]
- 4. highvacdepot.com [highvacdepot.com]

- 5. Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, CAS #8009-03-8 | Z05039 | SPI Supplies [2spi.com]
- 6. Ideal Vacuum | Vacuum Greases, Apiezon Greases [idealtvac.com]
- 7. proscitech.com.au [proscitech.com.au]
- 8. emsdiasum.com [emsdiasum.com]
- 9. tedpella.com [tedpella.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Apiezon L Grease in High Vacuum Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171838#apiezon-l-grease-as-a-lubricant-for-high-vacuum-pumps]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com